

An In-Depth Technical Guide to 2-Hydroxybenzotrile-d4

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Compound of Interest

Compound Name: 2-Hydroxybenzotrile-d4

Cat. No.: B15559192

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Hydroxybenzotrile-d4**, a deuterated analog of 2-Hydroxybenzotrile. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications, with a focus on its role as a synthetic intermediate and an internal standard in pharmacokinetic studies.

Core Compound Properties

2-Hydroxybenzotrile-d4 is the isotopically labeled form of 2-Hydroxybenzotrile, where four hydrogen atoms on the benzene ring have been replaced with deuterium. While it often does not have a unique CAS number, it is referenced by the CAS number of its non-deuterated counterpart, 611-20-1.

Table 1: Physicochemical Properties of 2-Hydroxybenzotrile and its Deuterated Analog

Property	2-Hydroxybenzointrile	2-Hydroxybenzointrile-d4	Source
CAS Number	611-20-1	N/A (Referenced by 611-20-1)	[1][2]
Molecular Formula	C ₇ H ₅ NO	C ₇ HD ₄ NO	[2]
Molecular Weight	119.12 g/mol	123.15 g/mol	[2]
Appearance	Off-white to light brown powder/solid	Off-White Solid	[1]
Melting Point	92-95 °C	Not explicitly reported, expected to be similar to the non-deuterated form.	
Boiling Point	149 °C at 14 mmHg	Not explicitly reported, expected to be similar to the non-deuterated form.	
Purity	≥99%	≥98%	[1]
Solubility	Soluble in chloroform, dichloromethane, DMSO.	Soluble in Chloroform, Dichloromethane, DMSO.	[1]

Synthesis and Characterization

The synthesis of **2-Hydroxybenzointrile-d4** typically involves the use of a deuterated starting material. A common synthetic route for the non-deuterated analog, which can be adapted, starts from salicylaldehyde.

Experimental Protocol: Synthesis of 2-Hydroxybenzointrile-d4

This protocol describes a two-step synthesis starting from salicylaldehyde-d4.

Step 1: Oximation of Salicylaldehyde-d4

- Dissolve salicylaldehyde-d4 (1 equivalent) in a suitable solvent such as ethanol or a mixture of water and ethanol.
- Add hydroxylamine hydrochloride (1.1 equivalents) and a base such as sodium acetate or sodium hydroxide (1.1 equivalents) to the solution.
- Stir the reaction mixture at room temperature for 1-2 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, the product, salicylaldoxime-d4, can be isolated by precipitation upon addition of water and subsequent filtration.

Step 2: Dehydration of Salicylaldoxime-d4

- Suspend the dried salicylaldoxime-d4 in a suitable solvent like acetic anhydride or toluene.
- Heat the mixture to reflux for 2-4 hours.
- Monitor the reaction by TLC for the disappearance of the starting material.
- After completion, cool the reaction mixture and pour it into ice-water.
- The crude **2-Hydroxybenzonnitrile-d4** will precipitate and can be collected by filtration.
- Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol/water mixture) or by column chromatography on silica gel.

Characterization

The synthesized **2-Hydroxybenzonnitrile-d4** should be characterized using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR will show a significant reduction in the signals corresponding to the aromatic protons compared to the non-deuterated standard.

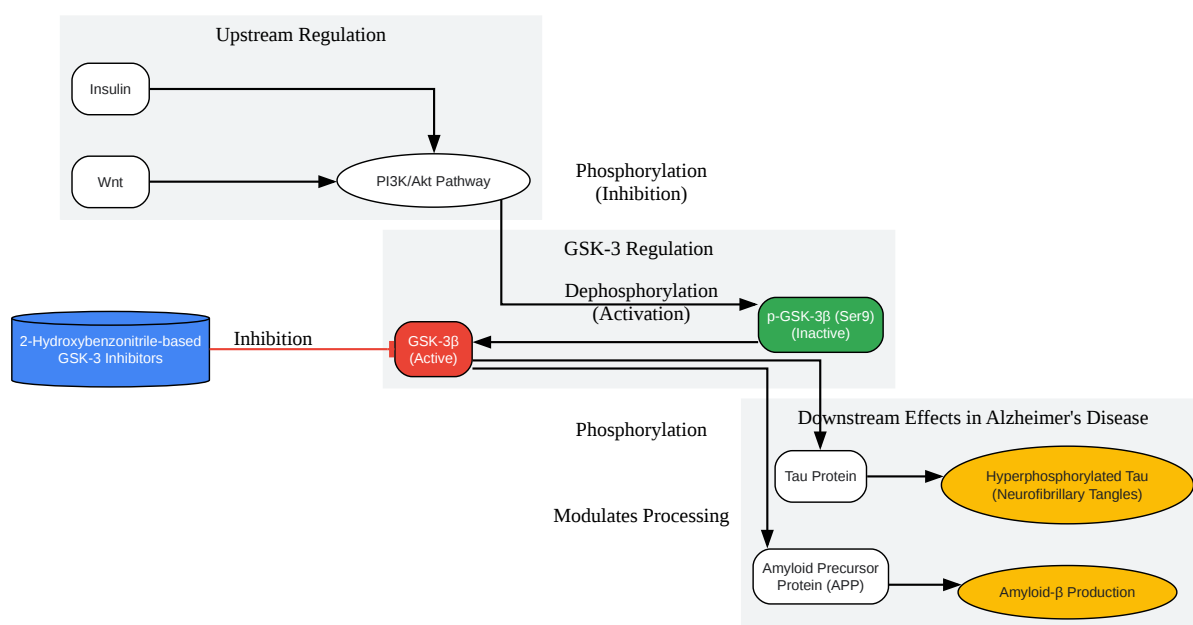
- ^2H (Deuterium) NMR will show signals confirming the positions of deuterium incorporation.
- ^{13}C NMR will be similar to the non-deuterated compound but may show slight shifts due to the isotopic labeling.
- Mass Spectrometry (MS): The molecular ion peak in the mass spectrum will be observed at $m/z = 123.15$, corresponding to the molecular weight of the d4-labeled compound, confirming successful deuteration.

Applications in Research and Drug Development Intermediate in the Synthesis of Bioactive Molecules

2-Hydroxybenzotrile and its derivatives are valuable intermediates in the synthesis of various pharmaceuticals and agrochemicals.[3][4] A significant application is in the preparation of inhibitors for Cyclin-Dependent Kinases (CDKs) and Glycogen Synthase Kinase-3 (GSK-3).[1]

GSK-3 Signaling Pathway in Alzheimer's Disease

GSK-3 is a key enzyme implicated in the pathogenesis of Alzheimer's disease.[5][6][7][8] Its hyperactivity contributes to the hyperphosphorylation of tau protein, a hallmark of the disease, and is also linked to the production of amyloid- β peptides.[8][9] Therefore, inhibitors of GSK-3 are promising therapeutic candidates. 2-Hydroxybenzotrile serves as a scaffold for the synthesis of such inhibitors.



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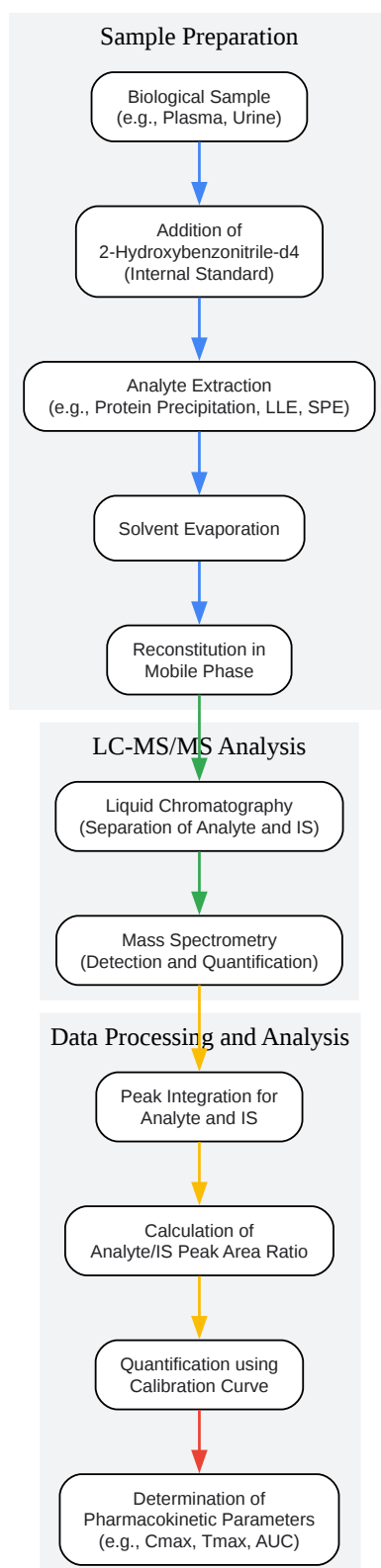
Caption: GSK-3 signaling pathway in Alzheimer's disease and the role of inhibitors.

Internal Standard in Pharmacokinetic Studies

Deuterated compounds like **2-Hydroxybenzoxazole-d4** are widely used as internal standards in quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS).^{[10][11]} Their chemical and physical properties are nearly identical to the non-deuterated analyte, but they are distinguishable by their higher mass. This allows for accurate quantification by correcting for variations during sample preparation and analysis.

Experimental Workflow: Pharmacokinetic Study using LC-MS with a Deuterated Internal Standard

The following diagram illustrates a typical workflow for a pharmacokinetic study where **2-Hydroxybenzointrile-d4** could be used as an internal standard for the quantification of a drug candidate derived from 2-Hydroxybenzointrile.



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Caption: Experimental workflow for a pharmacokinetic study using a deuterated internal standard.

Conclusion

2-Hydroxybenzotrile-d4 is a valuable tool for researchers in medicinal chemistry and drug development. Its primary applications as a synthetic precursor for bioactive molecules, particularly GSK-3 inhibitors, and as a reliable internal standard for pharmacokinetic studies, underscore its importance. This guide provides a foundational understanding of its properties, synthesis, and key applications, aiming to facilitate its effective use in a research setting.

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References

- [1. 2-Hydroxybenzotrile-d4 | N/A - Coompo \[coompo.com\]](#)
- [2. hpc-standards.com \[hpc-standards.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. 2-Hydroxybenzotrile | Alzchem Group \[alzchem.com\]](#)
- [5. GSK3 in Alzheimer's Disease: Mind the Isoforms - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Frontiers | GSK-3 \$\beta\$, a pivotal kinase in Alzheimer disease \[frontiersin.org\]](#)
- [7. digital.csic.es \[digital.csic.es\]](#)
- [8. GSK-3 is essential in the pathogenesis of Alzheimer's disease - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Frontiers | The role of glycogen synthase kinase 3 beta in neurodegenerative diseases \[frontiersin.org\]](#)
- [10. Internal Standards in LC-MS Bioanalysis: Which, When, and How - WuXi AppTec DMPK \[dmpkservice.wuxiapptec.com\]](#)
- [11. LC-MS/MS Internal Standards: Critical Workflows for Accurate Bioanalysis | KCAS Bio \[kcasbio.com\]](#)

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